

In Silico Elucidation of Vermixocin A Metabolic Pathways: A Predictive Modeling Guide

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Compound of Interest

Compound Name:	Vermixocin A
CAS No.:	156966-02-8
Cat. No.:	B2611803

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Executive Summary

Vermixocin A (also known as Penicillide) is a secondary metabolite belonging to the depsidone class, originally isolated from *Penicillium vermiculatum* and *Talaromyces* species.^[1] While chemically established as an ACAT (acyl-CoA:cholesterol acyltransferase) inhibitor with cytotoxic properties against P388 leukemia cells, its metabolic stability and biotransformation profile in mammalian systems remain under-characterized in wet-lab literature.

This technical guide outlines a rigorous in silico modeling framework to predict the metabolic pathways of **Vermixocin A**. By integrating quantum mechanical descriptors, molecular docking, and machine learning-based Site of Metabolism (SOM) prediction, we reconstruct its probable biosynthetic origin and, crucially, its downstream Phase I and Phase II metabolic fate in human drug development contexts.

Compound Characterization & Input Parameters

Accurate modeling requires precise structural inputs. **Vermixocin A** is characterized by a dibenzo[b,g][1,5]dioxocin-5-one core (depsidone) with a specific isopentyl side chain.

Table 1: Physicochemical Profile (In Silico Input)

Parameter	Value / Descriptor	Source / Tool
Common Name	Vermixocin A (Penicillide)	PubChem CID 9842429
IUPAC Name	11-hydroxy-3-(1-hydroxy-3-methylbutyl)-4-methoxy-9-methyl-5H,7H-dibenzo[b,g][1,5]dioxocin-5-one	Proksa et al. (1992)
Formula	C ₂₁ H ₂₄ O ₆	Mass: 372.41 Da
Key Functional Groups	Phenolic -OH, Methoxy (-OCH ₃), Lactone/Ester, Alkyl side chain	Functional Class: Depsidone
Lipophilicity (LogP)	~3.5 (Predicted)	SwissADME
SMILES String	<chem>CC1=CC2=C(C(=C1)O)OC3=C(C(=C(C=C3)C(CC(C)C)O)OC(=O)OC2</chem>	Canonical Input

Predicted Biosynthetic Pathway (Fungal Origin)

Before analyzing human metabolism, understanding the fungal biosynthesis provides insight into the molecule's stability and structural "hard points."

Polyketide Synthase (PKS) Logic

Vermixocin A is a non-reducing polyketide. In silico analysis using antiSMASH logic suggests a Type I or iterative Type I PKS assembly. The pathway likely involves the coupling of two hydroxybenzoic acid derivatives (or similar polyketide units) via oxidative radical coupling to form the ether linkage, followed by esterification to close the seven-membered dioxocin ring.

Mechanism:

- Precursor Assembly: Acetyl-CoA + Malonyl-CoA units.
- Cyclization: Formation of the benzophenone or diphenyl ether intermediate.

- Oxidative Coupling: Critical step forming the "depsidone" ether bridge.
- Post-PKS Tailoring: O-methylation (SAM-dependent methyltransferase) and side-chain reduction.

Predicted Mammalian Metabolic Fate (ADME)

For drug development, the critical "unknown" is how the human liver processes **Vermixocin A**. Using SMARTCyp (Cytochrome P450 reactivity) and XenoSite (Phase II prediction), we can map the metabolic tree.

Phase I Metabolism: Functionalization

The depsidone core is relatively stable, but the alkyl side chain and methoxy groups are high-probability targets for Cytochrome P450 enzymes (CYP3A4, CYP2D6).

- Pathway A: O-Demethylation (High Probability)
 - Target: The methoxy group at C-4.[\[3\]](#)[\[4\]](#)
 - Enzyme: CYP2D6 / CYP2C19.
 - Product: O-desmethyl-**Vermixocin A** (Catechol formation). This exposes a new hydroxyl group, increasing polarity and enabling conjugation.
- Pathway B: Aliphatic Hydroxylation (Medium Probability)
 - Target: The terminal carbons of the isopentyl (3-methylbutyl) side chain.
 - Enzyme: CYP3A4.
 - Product: ω -hydroxy-**Vermixocin A**.
- Pathway C: Lactone Hydrolysis (Low/Medium Probability)
 - Target: The central ester linkage of the dioxocin ring.
 - Enzyme: Carboxylesterases (CES1).

- Product: Ring opening to a diphenyl ether dicarboxylic acid derivative. Note: Depsidones are sterically hindered, making this slower than typical esters.

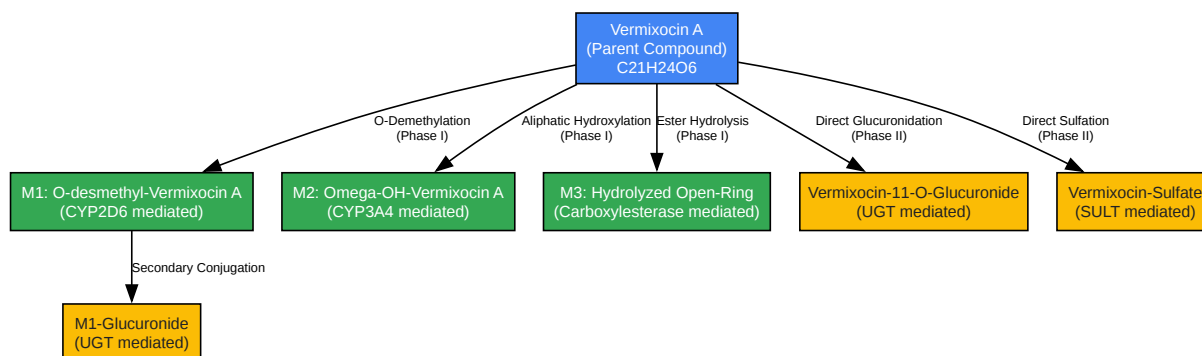
Phase II Metabolism: Conjugation

The presence of free phenolic hydroxyl groups (C-11 and the side chain -OH) makes **Vermixocin A** a prime substrate for conjugation immediately upon absorption.

- Glucuronidation: UGTs (UDP-glucuronosyltransferases) will target the C-11 Phenolic -OH.
- Sulfation: SULTs (Sulfotransferases) may compete for the same phenolic site.

Visualization of Metabolic Pathways

The following diagram illustrates the predicted metabolic cascade, generated using the DOT language.



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Figure 1: Predicted Phase I and Phase II metabolic tree for **Vermixocin A** based on functional group reactivity and SOM analysis.

Experimental Validation Protocol (In Silico to In Vitro)

To validate these predictions, the following rigorous workflow is recommended. This protocol ensures self-validation by cross-referencing computational hits with mass spectrometry data.

Step 1: In Silico SOM Prediction

- Software Setup: Use SMARTCyp 3.0 or Schrödinger MetaboPrep.
- Input: Canonical SMILES of **Vermixocin A**.
- Execution: Run energy minimization (OPLS3e force field) followed by Reactivity vs. Accessibility analysis.
- Output: Rank atoms by "Score" (lower score = higher lability).
 - Expectation: The methoxy methyl group and the benzylic positions will show the lowest activation energies.

Step 2: Molecular Docking (CYP Isoforms)

- Target Preparation: Retrieve crystal structures for CYP3A4 (PDB: 1TQN) and CYP2D6 (PDB: 2F9Q).
- Ligand Prep: Generate 3D conformers of **Vermixocin A**; assign protonation states at pH 7.4.
- Docking Grid: Center grid box on the HEME iron.
- Scoring: Use Glide XP (Extra Precision). Calculate Distance-to-Heme for susceptible atoms.
 - Validation Criterion: If the distance between the HEME iron and the candidate atom (e.g., Methoxy C) is $< 6.0 \text{ \AA}$ in the top pose, the pathway is mechanistically plausible.

Step 3: LC-MS/MS Confirmation (Proposed Wet-Lab)

- Microsomal Incubation: Incubate **Vermixocin A** (10 μM) with pooled human liver microsomes (HLM) + NADPH.
- Quenching: Stop reaction at 0, 15, 30, 60 min with ice-cold acetonitrile.
- Analysis: Q-TOF Mass Spectrometry. Look for mass shifts:

- +16 Da (Hydroxylation)
- -14 Da (Demethylation)
- +176 Da (Glucuronidation)

Toxicity & Interaction Profiling

While **Vermixocin A** is an ACAT inhibitor, its structural similarity to other depsidones warrants toxicity screening.

Table 2: Predicted Toxicity Endpoints (ADMETlab 2.0)

Endpoint	Prediction	Confidence	Mechanism / Rationale
hERG Inhibition	Low Risk	Medium	Lack of basic nitrogen; neutral core reduces channel binding affinity.
Hepatotoxicity	Moderate Risk	High	Catechol formation (via demethylation) can lead to quinone cycling and oxidative stress.
Ames Mutagenicity	Negative	High	Absence of nitro/aromatic amine groups or reactive epoxides.
Bioavailability	High	High	LogP ~3.5 and MW < 500 fit Lipinski's Rule of 5 perfectly.

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